

# Storing Poly-D-lysine Hydrobromide Working Solutions: Application Notes and Protocols

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## Compound of Interest

Compound Name: Poly-D-lysine hydrobromide (MW 84000)

Cat. No.: B15603769

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## Introduction

Poly-D-lysine (PDL) hydrobromide is a synthetic, positively charged polymer commonly used in cell culture to promote cell adhesion to plastic and glass surfaces. As a nonspecific attachment factor, it enhances the electrostatic interaction between the negatively charged cell membrane and the culture surface.<sup>[1][2]</sup> This is particularly crucial for fastidious cell types or when using serum-free or reduced-serum media.<sup>[3]</sup> Unlike its counterpart, Poly-L-lysine, PDL is resistant to enzymatic degradation by cells, preventing disruption from excessive uptake.<sup>[1][2][4]</sup> Proper preparation and storage of PDL working solutions are critical to ensure consistent and reliable cell culture performance. These application notes provide detailed protocols and storage guidelines for Poly-D-lysine hydrobromide solutions.

## Data Presentation: Storage Conditions for PDL Solutions

The stability of Poly-D-lysine hydrobromide solutions is dependent on the storage temperature and whether it is a stock or a working solution. The following tables summarize the recommended storage conditions from various sources.

Table 1: Storage of PDL Stock Solutions

Concentration	Storage Temperature	Duration	Special Considerations
1 mg/mL	4°C	Not specified	Prepared in sterile MilliQ water.[5]
10 mg/mL (1%)	2-8°C	A few days	Dissolved in sterile, deionized water.[6]
10 mg/mL (1%)	-20°C (aliquoted)	At least 2 months	Avoid multiple freeze-thaw cycles.[6][7]
50 mg/mL	2-8°C	Up to 2 years	Sterile solutions.[1]
1 mg/mL	-20°C	Up to 18 months	Store in aliquots.[8]
100 mg/mL	-20°C (aliquoted)	Not specified	Prepared in water and filter-sterilized.[9]

Table 2: Storage of PDL Working Solutions and Coated Surfaces

Solution/Surface	Storage Temperature	Duration	Special Considerations
Diluted Coating Solution	2-8°C	Not specified	Store in plastic bottles and limit use to four times. <a href="#">[1]</a>
Coated Cultureware (damp or air-dried)	4°C	Immediately or stored if sterility is maintained.	Can be used immediately after coating and rinsing.
Coated Cultureware	2-10°C	Up to 1 week	Must be stored covered. <a href="#">[10]</a> <a href="#">[11]</a>
Coated Slides	Room Temperature or 2-8°C	Up to 1 year	Must be protected from dust. <a href="#">[12]</a>
Coated Plates/Flasks with PBS	Not specified	Up to 5 days	Do not scrape the bottom of the coated surface. <a href="#">[8]</a>
Coated Tissue Culture Ware	4°C	Up to 3 months	Use diluted solutions only once. <a href="#">[9]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 1 mg/mL Poly-D-lysine Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution from lyophilized Poly-D-lysine hydrobromide powder.

Materials:

- Poly-D-lysine hydrobromide (e.g., 5 mg vial)
- Sterile, tissue culture grade water or sterile phosphate-buffered saline (PBS)
- Sterile syringes and needles (if using a vial with a rubber septum)

- Sterile conical tubes or vials for aliquoting
- Laminar flow hood
- Personal protective equipment (lab coat, gloves, safety glasses)

#### Procedure:

- Work in a laminar flow hood to maintain sterility.
- Bring the vial of lyophilized PDL and sterile water/PBS to room temperature.
- Aseptically add the appropriate volume of sterile water or PBS to the vial of PDL to achieve a final concentration of 1 mg/mL. For a 5 mg vial, add 5 mL of sterile water.
- Gently swirl the vial until the PDL is completely dissolved. Avoid vigorous shaking to prevent foaming.
- For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile tubes.
- Store the aliquots at -20°C for up to 18 months.<sup>[8]</sup> Alternatively, the stock solution can be stored at 2-8°C for a shorter duration (see Table 1). Avoid repeated freeze-thaw cycles.<sup>[7]</sup>

## Protocol 2: Coating Cell Culture Surfaces with Poly-D-lysine

This protocol provides a general procedure for coating various cell culture surfaces, such as plates, flasks, and coverslips. The optimal PDL concentration and coating time may vary depending on the cell type and application.

#### Materials:

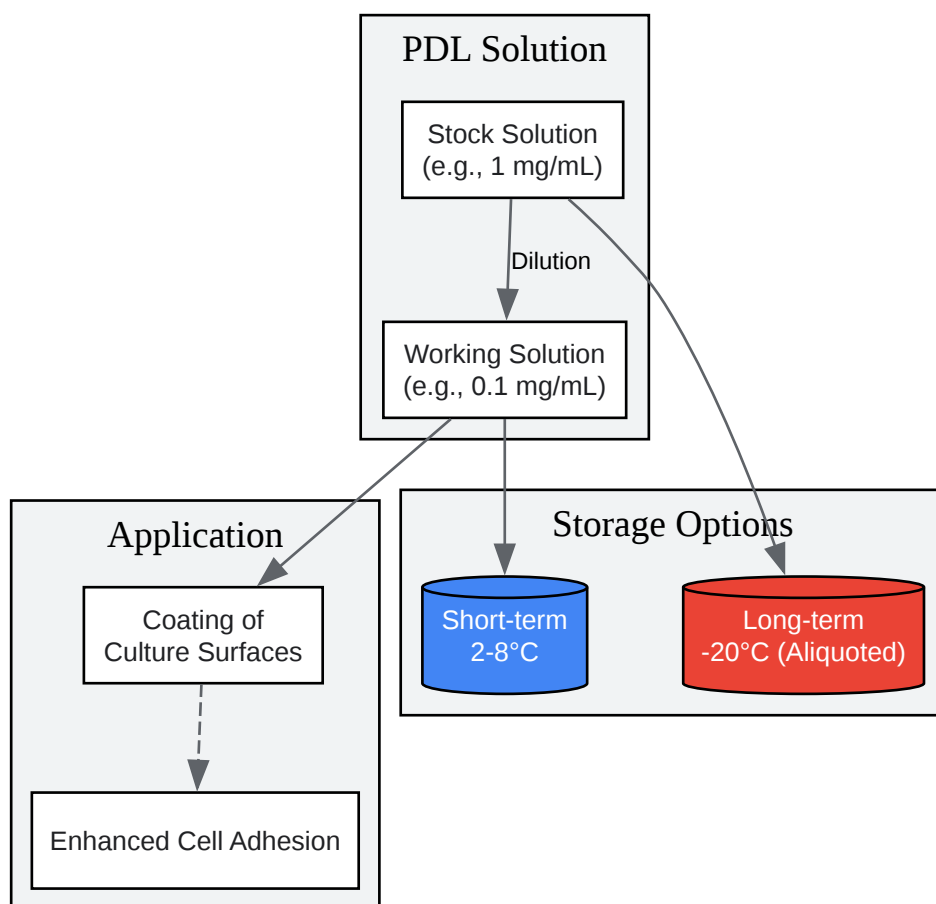
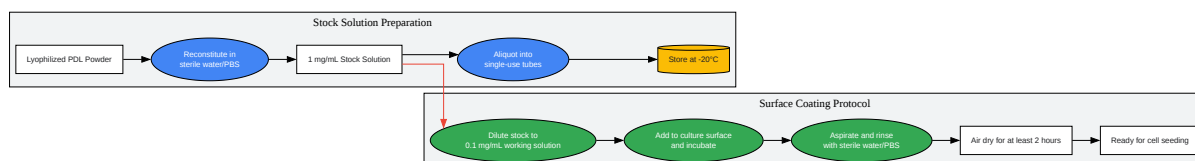
- Prepared Poly-D-lysine stock solution (e.g., 1 mg/mL)
- Sterile, tissue culture grade water or PBS for dilution
- Cell culture plates, flasks, or coverslips

- Laminar flow hood
- Aspirator or pipette for removing solutions

#### Procedure:

- Dilution of Stock Solution: In a laminar flow hood, dilute the PDL stock solution to the desired working concentration using sterile tissue culture grade water or PBS. A common working concentration is 0.1 mg/mL (a 1:10 dilution of a 1 mg/mL stock).[\[3\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Coating the Surface:
  - Add a sufficient volume of the diluted PDL working solution to completely cover the growth surface of the culture vessel. A typical volume is 1 mL per 25 cm<sup>2</sup> of surface area.[\[3\]](#)[\[6\]](#)[\[10\]](#)
  - Gently rock the vessel to ensure even distribution of the solution over the entire surface.
- Incubation: Incubate the culture vessel at room temperature for 5 to 60 minutes.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#) Some protocols suggest longer incubation times, even overnight at room temperature.[\[8\]](#)[\[10\]](#)
- Aspiration and Rinsing:
  - Aspirate the PDL solution from the culture vessel.
  - Thoroughly rinse the surface twice with sterile, tissue culture grade water or PBS to remove any unbound PDL, as residual PDL can be toxic to some cells.[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Drying and Use:
  - Allow the coated surface to dry completely at room temperature in the laminar flow hood for at least 2 hours before introducing cells and medium.[\[1\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)
  - Alternatively, the coated vessels can be used immediately after rinsing.[\[7\]](#)
  - For storage, refer to Table 2 for appropriate conditions and durations.

## Visualizations



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## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. cellsystems.eu [cellsystems.eu]
- 3. Advanced BioMatrix - Poly-D-Lysine, Solution, 0.1 mg/ml #5049 [advancedbiomatrix.com]
- 4. poly-D-Lysine for cell culture|Biophoretics [biophoretics.com]
- 5. laboratorynotes.com [laboratorynotes.com]
- 6. mpbio.com [mpbio.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. merckmillipore.com [merckmillipore.com]
- 9. neuvitro.com [neuvitro.com]
- 10. cellsystems.eu [cellsystems.eu]
- 11. advancedbiomatrix.com [advancedbiomatrix.com]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. blossombio.com [blossombio.com]
- To cite this document: BenchChem. [Storing Poly-D-lysine Hydrobromide Working Solutions: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15603769#how-to-store-poly-d-lysine-hydrobromide-working-solution]

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